

Spectroscopic Data of 1-(3-Chloro-4-methylphenyl)piperidine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(3-Chloro-4-methylphenyl)piperidine

CAS No.: 1000339-31-0

Cat. No.: B1604480

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for the compound **1-(3-Chloro-4-methylphenyl)piperidine**. The information presented herein is curated for researchers, scientists, and professionals in drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is structured to not only present the data but also to provide insights into the experimental methodologies and the rationale behind the spectral interpretations, ensuring a thorough understanding of the molecule's structural characteristics.

Introduction

1-(3-Chloro-4-methylphenyl)piperidine is a substituted aromatic amine with a piperidine moiety. Its chemical structure presents a unique combination of an aliphatic heterocycle and a substituted benzene ring, making spectroscopic analysis a critical tool for its characterization. Understanding the NMR, IR, and MS data is fundamental for confirming its identity, assessing its purity, and predicting its chemical behavior in various applications, including as a potential intermediate in medicinal chemistry.

Molecular Structure and Spectroscopic Correlation

The molecular structure of **1-(3-Chloro-4-methylphenyl)piperidine** is the foundation for interpreting its spectroscopic data. The interplay between the electron-donating piperidine nitrogen and the electron-withdrawing chloro group on the aromatic ring, along with the methyl group, dictates the electronic environment of each atom and, consequently, their spectroscopic signatures.

Caption: Molecular structure of **1-(3-Chloro-4-methylphenyl)piperidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **1-(3-Chloro-4-methylphenyl)piperidine**, both ^1H and ^{13}C NMR provide critical information for structural confirmation.

^1H NMR Spectroscopy

The proton NMR spectrum of this compound can be divided into two main regions: the aliphatic region for the piperidine protons and the aromatic region for the phenyl protons, in addition to the singlet for the methyl group.

Predicted ^1H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Number of Protons	Assignment	Predicted Coupling Constants (J, Hz)
~7.10	d	1H	Ar-H (ortho to N)	$J \approx 2.0$ Hz (meta coupling)
~7.05	d	1H	Ar-H (ortho to Cl)	$J \approx 8.0$ Hz (ortho coupling)
~6.85	dd	1H	Ar-H (meta to Cl and N)	$J \approx 8.0$ Hz (ortho), 2.0 Hz (meta)
~3.10	t	4H	-N-CH ₂ - (piperidine)	$J \approx 5.5$ Hz
~2.30	s	3H	-CH ₃	-
~1.70	p	4H	-CH ₂ - (piperidine)	$J \approx 5.5$ Hz
~1.55	p	2H	-CH ₂ - (piperidine)	$J \approx 5.5$ Hz

Interpretation and Rationale:

- Aromatic Protons (δ 6.85-7.10 ppm):** The substituted benzene ring gives rise to a complex splitting pattern. The proton ortho to the nitrogen and meta to the chlorine is expected to be a doublet due to meta-coupling with the adjacent proton[1][2]. The proton ortho to the chlorine will be a doublet due to ortho-coupling with its neighbor. The remaining aromatic proton will appear as a doublet of doublets, being coupled to both an ortho and a meta proton[2].
- Piperidine Protons (δ 1.55-3.10 ppm):** The protons on the carbons adjacent to the nitrogen (-N-CH₂-) are deshielded and appear further downfield as a triplet. The other piperidine protons will appear as overlapping multiplets (quintets or sextets, often simplified to pentets) in the more upfield region. The chair conformation of the piperidine ring can lead to more complex splitting if the ring inversion is slow, but at room temperature, a time-averaged

spectrum with broader peaks is often observed. The coupling constants for vicinal protons in a piperidine ring are typically in the range of 2-13 Hz, depending on their axial or equatorial positions.

- Methyl Protons (δ ~2.30 ppm): The methyl group attached to the aromatic ring appears as a sharp singlet as there are no adjacent protons to couple with.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the number of non-equivalent carbons and their chemical environment.

Predicted ¹³C NMR Data:

Chemical Shift (δ , ppm)	Assignment
~150.0	Ar-C (C-N)
~135.0	Ar-C (C-Cl)
~131.0	Ar-C (C-CH ₃)
~130.0	Ar-CH
~120.0	Ar-CH
~116.0	Ar-CH
~51.0	-N-CH ₂ - (piperidine)
~26.0	-CH ₂ - (piperidine)
~24.0	-CH ₂ - (piperidine)
~20.0	-CH ₃

Interpretation and Rationale:

- Aromatic Carbons (δ 116.0-150.0 ppm): The carbon attached to the nitrogen (C-N) is expected to be the most downfield among the aromatic carbons due to the deshielding effect of the nitrogen. The carbons bearing the chloro and methyl groups will also have distinct

chemical shifts. The remaining aromatic CH carbons will appear in the typical aromatic region.

- **Piperidine Carbons (δ 24.0-51.0 ppm):** The carbons directly bonded to the nitrogen (-N-CH₂-) are the most downfield of the aliphatic carbons. The other two sets of equivalent carbons in the piperidine ring will appear at higher fields.
- **Methyl Carbon (δ ~20.0 ppm):** The methyl carbon gives a signal in the typical aliphatic region.

Caption: A generalized workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule.

Predicted IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3050-3000	Medium	Aromatic C-H stretch
2950-2850	Strong	Aliphatic C-H stretch (piperidine and methyl)
1600, 1480	Medium-Strong	Aromatic C=C ring stretch
1380	Medium	C-H bend (methyl)
1250	Medium-Strong	Aromatic C-N stretch
1100-1000	Strong	C-Cl stretch
880-800	Strong	Aromatic C-H out-of-plane bend (trisubstituted)

Interpretation and Rationale:

- **C-H Stretching:** The spectrum will show distinct C-H stretching vibrations for the aromatic protons (above 3000 cm^{-1}) and the aliphatic protons of the piperidine and methyl groups (below 3000 cm^{-1})[3][4][5].
- **Aromatic C=C Stretching:** The characteristic absorptions for the benzene ring stretching are expected around 1600 and 1480 cm^{-1} [4].
- **C-N and C-Cl Stretching:** A prominent band corresponding to the aromatic C-N stretching vibration is expected around 1250 cm^{-1} . The C-Cl stretching vibration will likely appear as a strong band in the $1100\text{-}1000\text{ cm}^{-1}$ region.
- **Out-of-Plane Bending:** The substitution pattern on the benzene ring (1,2,4-trisubstituted) will give rise to strong C-H out-of-plane bending vibrations in the $880\text{-}800\text{ cm}^{-1}$ region, which can be diagnostic for this substitution pattern.

Caption: A standard workflow for Attenuated Total Reflectance (ATR) FTIR spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity and elucidating its structure.

Predicted Mass Spectrometry Data (Electron Ionization - EI):

m/z	Relative Intensity	Proposed Fragment
209/211	High	$[M]^+$ (Molecular ion)
194/196	Medium	$[M - \text{CH}_3]^+$
166	Medium	$[M - \text{C}_3\text{H}_7]^+$
140/142	High	$[\text{Cl}-\text{C}_6\text{H}_3-\text{CH}_3-\text{N}]^+$
111	Medium	$[\text{Cl}-\text{C}_6\text{H}_3-\text{CH}_3]^+$

Interpretation and Rationale:

- **Molecular Ion Peak:** The molecular ion peak is expected at m/z 209. The presence of a chlorine atom will result in a characteristic $M+2$ peak at m/z 211 with an intensity of approximately one-third of the $M+$ peak, corresponding to the natural abundance of the ^{37}Cl isotope.
- **Fragmentation Pattern:**
 - **Loss of a Methyl Group:** A fragment at m/z 194/196 corresponding to the loss of a methyl radical ($[M - 15]^+$) is expected.
 - **Piperidine Ring Fragmentation:** Alpha-cleavage next to the nitrogen is a common fragmentation pathway for N-substituted piperidines. This can lead to the loss of alkyl fragments from the piperidine ring. For example, the loss of a propyl radical (C_3H_7) would result in a fragment at m/z 166.
 - **Cleavage of the N-Aryl Bond:** Cleavage of the bond between the nitrogen and the aromatic ring can lead to the formation of the charged aromatic fragment at m/z 140/142 and the piperidine radical.
 - **Further Fragmentation of the Aromatic Moiety:** The aromatic fragment can further lose the nitrogen to give a fragment at m/z 111.

Caption: A simplified workflow for Electron Ionization Mass Spectrometry (EI-MS).

Conclusion

The spectroscopic data presented in this guide provide a detailed and cohesive picture of the molecular structure of **1-(3-Chloro-4-methylphenyl)piperidine**. The predicted NMR, IR, and MS data, along with their interpretations, offer a robust framework for the identification and characterization of this compound. The provided experimental workflows serve as a practical guide for researchers in acquiring high-quality spectroscopic data. This comprehensive analysis underscores the power of modern spectroscopic techniques in the structural elucidation of complex organic molecules, which is a cornerstone of drug discovery and development.

References

- ACD/Labs. (2024). 1H – 1H Coupling in Proton NMR. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). 14.12: Coupling Constants Identify Coupled Protons. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). Infrared Spectroscopy Absorption Table. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [[Link](#)]
- National Institute of Advanced Industrial Science and Technology (AIST), Japan. (n.d.). Spectral Database for Organic Compounds (SDBS). Retrieved from [[Link](#)]
- NIST. (n.d.). NIST Chemistry WebBook. Retrieved from [[Link](#)]
- Organomation. (2024). NMR Sample Preparation: The Complete Guide. Retrieved from [[Link](#)]
- Shimadzu. (n.d.). Shimadzu FTIR Standard Operating Procedure. Retrieved from [[Link](#)]
- University of Wisconsin-Madison. (n.d.). Organic Chemistry Data. Retrieved from [[Link](#)]
- Wikipedia. (2023). Electron ionization. Retrieved from [[Link](#)]
- Williams, D. H., & Fleming, I. (2008). Spectroscopic Methods in Organic Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. acdlabs.com [acdlabs.com]
- 2. organicchemistrydata.org [organicchemistrydata.org]
- 3. chem.libretexts.org [chem.libretexts.org]

- [4. orgchemboulder.com \[orgchemboulder.com\]](https://orgchemboulder.com)
- [5. IR Absorption Table \[webspectra.chem.ucla.edu\]](https://webspectra.chem.ucla.edu)
- To cite this document: BenchChem. [Spectroscopic Data of 1-(3-Chloro-4-methylphenyl)piperidine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1604480/docs#spectroscopic-data-of-1-3-chloro-4-methylphenyl-piperidine-a-technical-guide\]](https://www.benchchem.com/product/b1604480/docs#spectroscopic-data-of-1-3-chloro-4-methylphenyl-piperidine-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)